

Unlocking Lapachol: A Technical Guide to its Natural Sources and Synthesis

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Compound of Interest		
Compound Name:	Nickel lapachol	
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For Researchers, Scientists, and Drug Development Professionals

Lapachol, a naturally occurring naphthoquinone, has garnered significant attention within the scientific community for its diverse pharmacological activities, including antitumor, anti-inflammatory, and antimicrobial properties. This technical guide provides an in-depth exploration of the primary natural sources of lapachol, detailed methodologies for its extraction and purification, and an overview of its biosynthetic pathway, offering a comprehensive resource for researchers engaged in the synthesis and development of lapachol-based therapeutics.

Natural Abundance: Identifying the Premier Sources of Lapachol

Lapachol is predominantly found in the heartwood and bark of various species belonging to the Bignoniaceae family, most notably within the Handroanthus and Tabebuia genera. These trees, native to Central and South America, have been a cornerstone of traditional medicine for centuries. Modern analytical techniques have allowed for the quantification of lapachol content in different plant parts, providing valuable data for targeted extraction.

Quantitative Analysis of Lapachol Content

The concentration of lapachol can vary significantly depending on the plant species, the specific tissue, and the extraction method employed. The following table summarizes key



quantitative data from various studies to guide researchers in selecting the most potent natural sources.

Plant Species	Plant Part	Extraction Method	Lapachol Yield (% w/w)	Reference
Handroanthus impetiginosus	Heartwood	Not Specified	High concentration	[1][2]
Tabebuia avellanedae	Wood	Supercritical CO2 Extraction (40°C, 200 bar)	~1.7%	[3][4]
Tabebuia avellanedae	Wood	Soxhlet (CH2Cl2)	Higher than SFE	[3]
Tabebuia avellanedae	Stem Inner Bark	Not Specified	7%	[5]
Tecomella undulata	Stem Inner Bark	Water Bath (75 hrs)	3.4%	[5]
Tecomella undulata	Stem Inner Bark	Soxhlet	0.5%	[5]
Tabebuia guayacan	Not Specified	Not Specified	Source of Lapachol	[1]
Kigelia pinnata	Not Specified	Not Specified	Source of Lapachol	[1]
Phyllarthron comorense	Not Specified	Not Specified	Source of Lapachol	[1]
Radermachera sinica	Not Specified	Not Specified	Source of Lapachol	[1]

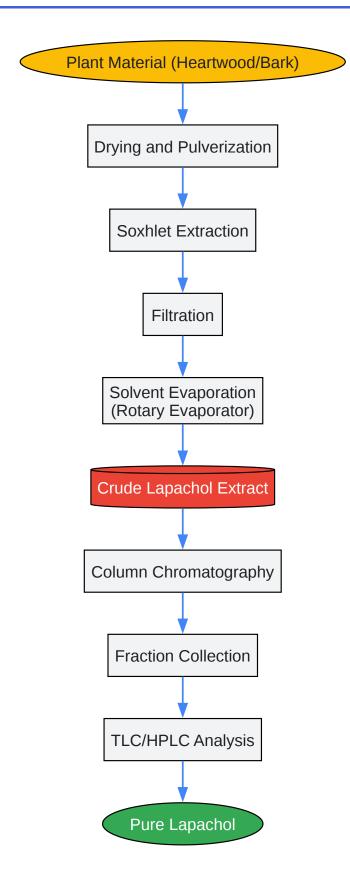
From Plant to Pure Compound: Experimental Protocols



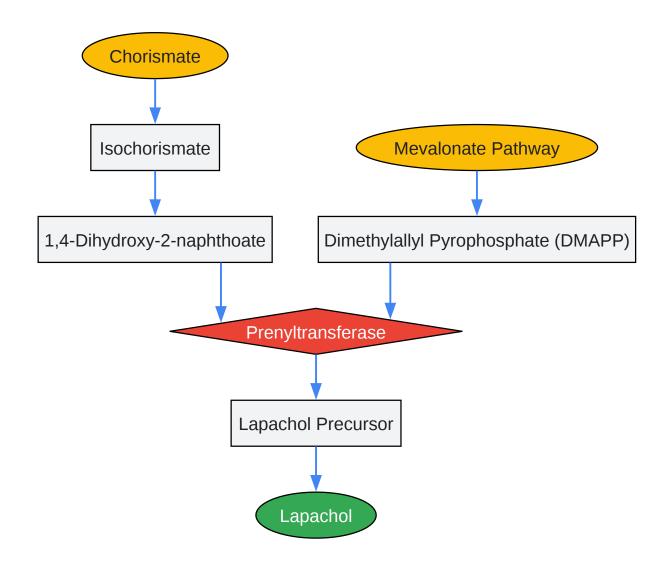
The efficient isolation of lapachol from its natural sources is a critical step in its journey from a raw botanical material to a purified compound ready for synthesis and pharmacological evaluation. The following sections detail standardized protocols for the extraction and purification of lapachol.

Experimental Workflow for Lapachol Isolation









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